

Technical Support Center: UAN Application in Experimental Plots

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Compound of Interest

Compound Name: Urea ammonium nitrate

Cat. No.: B1144233

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This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals encountering foliage damage in experimental plots following the application of **Urea Ammonium Nitrate** (UAN) solutions.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

1. What are the typical symptoms of UAN-induced foliage damage?

Foliage damage from UAN spray, often referred to as "leaf burn" or "scorch," typically manifests as:

- Necrosis: Brown to black dead tissue on the leaves.[\[1\]](#)
- Chlorosis: Yellowing of the leaf tissue.
- Leaf Tip Burn: The tips of the leaves appear scorched or burnt.
- Stunting: Overall plant growth may be reduced.[\[1\]](#)
- Irregularly-shaped lesions: Brown, tan, or bleached spots on the leaves where the UAN solution has made contact.[\[1\]](#)

Symptoms are usually visible within 24 to 48 hours of application.[2] Under hot and dry conditions, darkened leaf tissue can appear within a few hours.[2]

2. What are the primary causes of UAN foliage damage in experimental plots?

Several factors can contribute to UAN-induced phytotoxicity:

- **High Application Rates:** Exceeding recommended nitrogen (N) rates for the specific crop and growth stage is a primary cause of leaf burn.[2]
- **Timing of Application:** Applying UAN to more mature plants, especially after the V7 growth stage in corn, can lead to significant leaf burn and potential yield reduction.[1][2]
- **Environmental Conditions:** Hot, dry, and sunny weather increases the rate of salt concentration on the leaf surface, leading to more severe burn.[2] Applying UAN to wet leaves or in the presence of dew can also increase damage.
- **Adjuvants and Tank Mixes:** The inclusion of certain herbicides, surfactants, or crop oils in a tank mix with UAN can increase the risk and severity of foliage damage.[2]
- **UAN Concentration:** Higher concentrations of UAN in the spray solution are more likely to cause damage.

3. How can I mitigate UAN foliage damage in my experimental plots?

Several strategies can be employed to minimize the risk of UAN-induced leaf burn:

- **Optimize Application Timing:** Apply UAN earlier in the vegetative growth stages. For corn, it is recommended to not exceed 90 lb N/acre at the V3-V4 stage and 60 lb N/acre at the V7 stage.[1][2]
- **Dilution:** Diluting UAN with water in a 1:1 ratio can significantly reduce the risk of leaf scorch.
- **Appropriate Nozzle Selection:** Using streamer or drop nozzles to direct the UAN solution to the soil and away from the plant whorl and leaves can minimize contact and subsequent burn.

- **Favorable Weather Conditions:** Apply UAN during cooler, overcast, and less windy conditions. An impending rain shower can help wash the UAN off the leaves and into the soil.
- **Avoid Certain Tank Mixes:** Exercise caution when tank-mixing UAN with other agrochemicals, especially those containing surfactants or oils, as this can enhance leaf burn. Always perform a jar test to check for compatibility.

4. Will foliage damage from UAN application impact my experimental results and yield?

The impact on yield depends on the severity of the damage and the growth stage of the crop at the time of application.

- **Minor Damage:** If the leaf burn is minimal and occurs early in the vegetative stages, the plant can often recover with little to no impact on final yield.^[1]
- **Severe Damage:** Extensive leaf burn, especially on the upper leaves of the plant closer to reproductive stages, can significantly reduce photosynthetic capacity and lead to yield loss.
^{[1][2]} Protecting the flag leaf in small grains is crucial.

Data on UAN Application Rates and Potential for Foliage Damage

The following table summarizes data from various studies on the application of UAN and the observed effects on crop foliage. This information can be used as a guide for planning experiments and troubleshooting unexpected damage.

| Crop | Growth Stage | UAN Application Rate (lbs N/acre) | Observed Foliage Damage | Potential Impact on Yield |
|-------|--------------|---|--|--|
| Corn | V3 | > 60 | Increased phytotoxic effects | Damage was not permanent and did not adversely affect stand or yield |
| Corn | > V3 | 120 | Worse plant damage | Some yield depression occurred |
| Corn | V7 | > 60 (with atrazine) | Increased plant stunting and leaf damage | Yields were reduced |
| Corn | V8 | 30 (10 gal/ac of 28% UAN) | Moderate to excessive leaf burn | Potential for yield decrease |
| Wheat | - | >10% N in UAN solution (without surfactant) | Leaf scorching within 24 hours | Not specified |
| Wheat | - | >4% N in urea solution (with surfactant) | Leaf scorching within 3 days | Not specified |

Experimental Protocols

Protocol 1: Assessing UAN Phytotoxicity on Crop Foliage

Objective: To quantitatively assess the level of foliage damage caused by different concentrations and application methods of UAN.

Materials:

- Experimental plots with the target crop at the desired growth stage.
- UAN solution (e.g., 28% or 32% N).
- Calibrated sprayer with different nozzle types (e.g., flat fan, streamer).
- Distilled water for dilutions.
- Personal Protective Equipment (PPE).
- High-resolution camera for image capture.
- Image analysis software (e.g., ImageJ) or a visual rating scale.

Methodology:

- Plot Design: Establish a randomized complete block design with multiple replications for each treatment. Include an untreated control group.
- Treatments: Prepare different concentrations of UAN solution (e.g., 100% UAN, 50% UAN:50% water, 25% UAN:75% water). Also, include different application methods as variables (e.g., broadcast spray with flat fan nozzles vs. directed spray with streamer nozzles).
- Application: Apply the treatments to the plots at a consistent time of day and under recorded environmental conditions (temperature, humidity, wind speed).
- Damage Assessment:
 - Visual Rating: At 24, 48, and 72 hours post-application, visually assess the percentage of leaf area damaged on a representative sample of plants from each plot using a 0-100% scale (0 = no damage, 100% = complete necrosis of the leaf).
 - Image Analysis: Capture high-resolution images of the leaves from each treatment. Use image analysis software to quantify the necrotic and chlorotic areas relative to the total leaf area.

- **Data Analysis:** Analyze the data using ANOVA to determine significant differences in foliage damage between the treatments.

Protocol 2: Evaluating Mitigation Strategies for UAN-Induced Foliage Damage

Objective: To determine the effectiveness of different mitigation strategies in reducing UAN-induced leaf burn.

Materials:

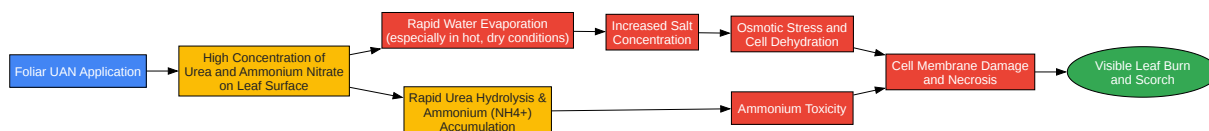
- Same as Protocol 1.
- Adjuvants or other products to be tested for their mitigation potential.

Methodology:

- **Plot Design:** Similar to Protocol 1, establish a randomized complete block design.
- **Treatments:**
 - Control (untreated).
 - UAN applied at a rate known to cause moderate damage (positive control).
 - UAN applied with different mitigation strategies, such as:
 - Dilution with water (e.g., 1:1 ratio).
 - Application with streamer nozzles.
 - Co-application with a potential mitigating adjuvant.
- **Application:** Apply all treatments under the same environmental conditions.
- **Damage Assessment:** Use the same visual rating and/or image analysis methods as described in Protocol 1 to quantify foliage damage at set time points after application.
- **Yield Data:** Harvest the plots at the end of the growing season and measure the yield for each treatment.

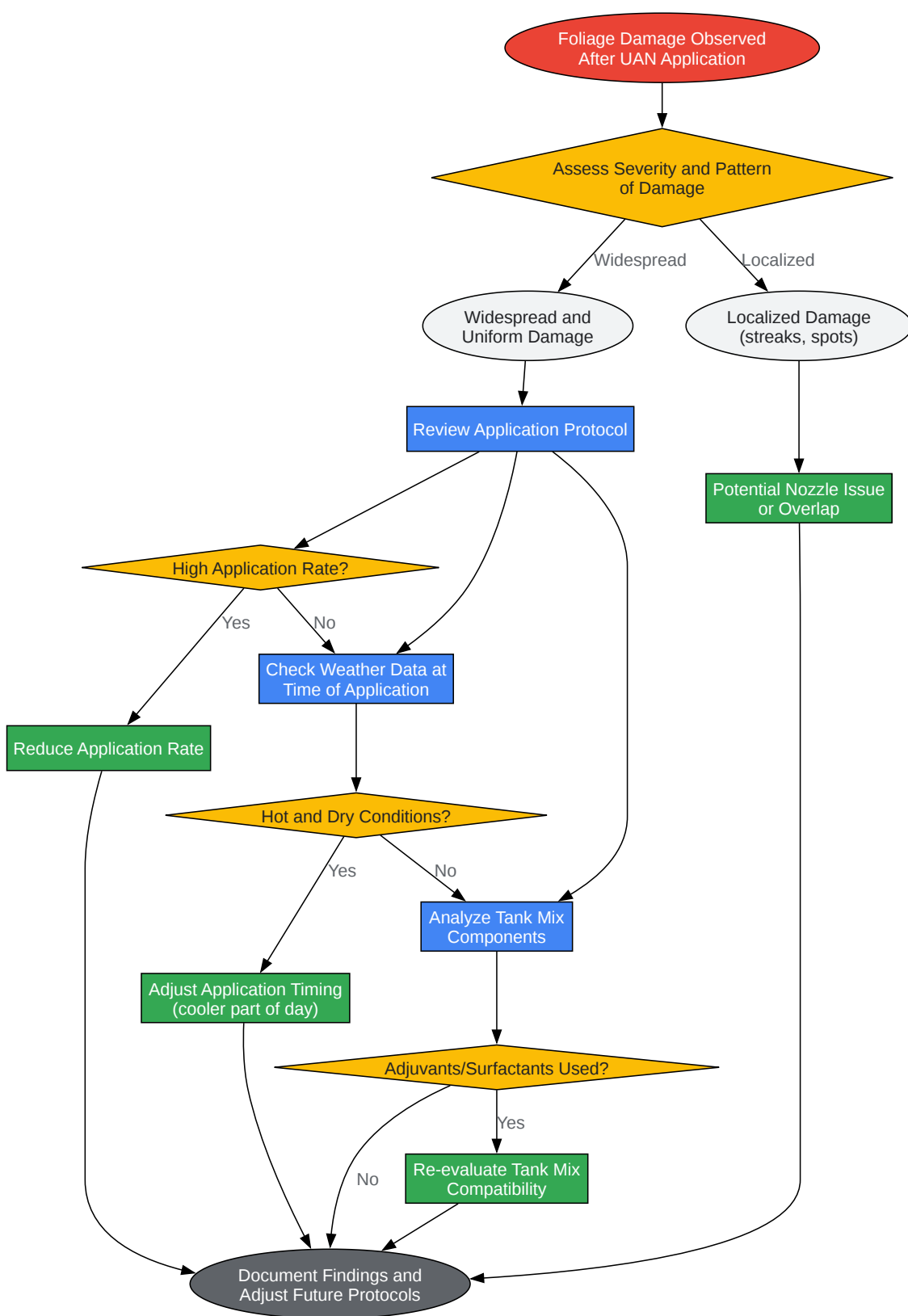
- Data Analysis: Analyze both the foliage damage data and the yield data to determine which mitigation strategies significantly reduced leaf burn and protected yield.

Visualizations



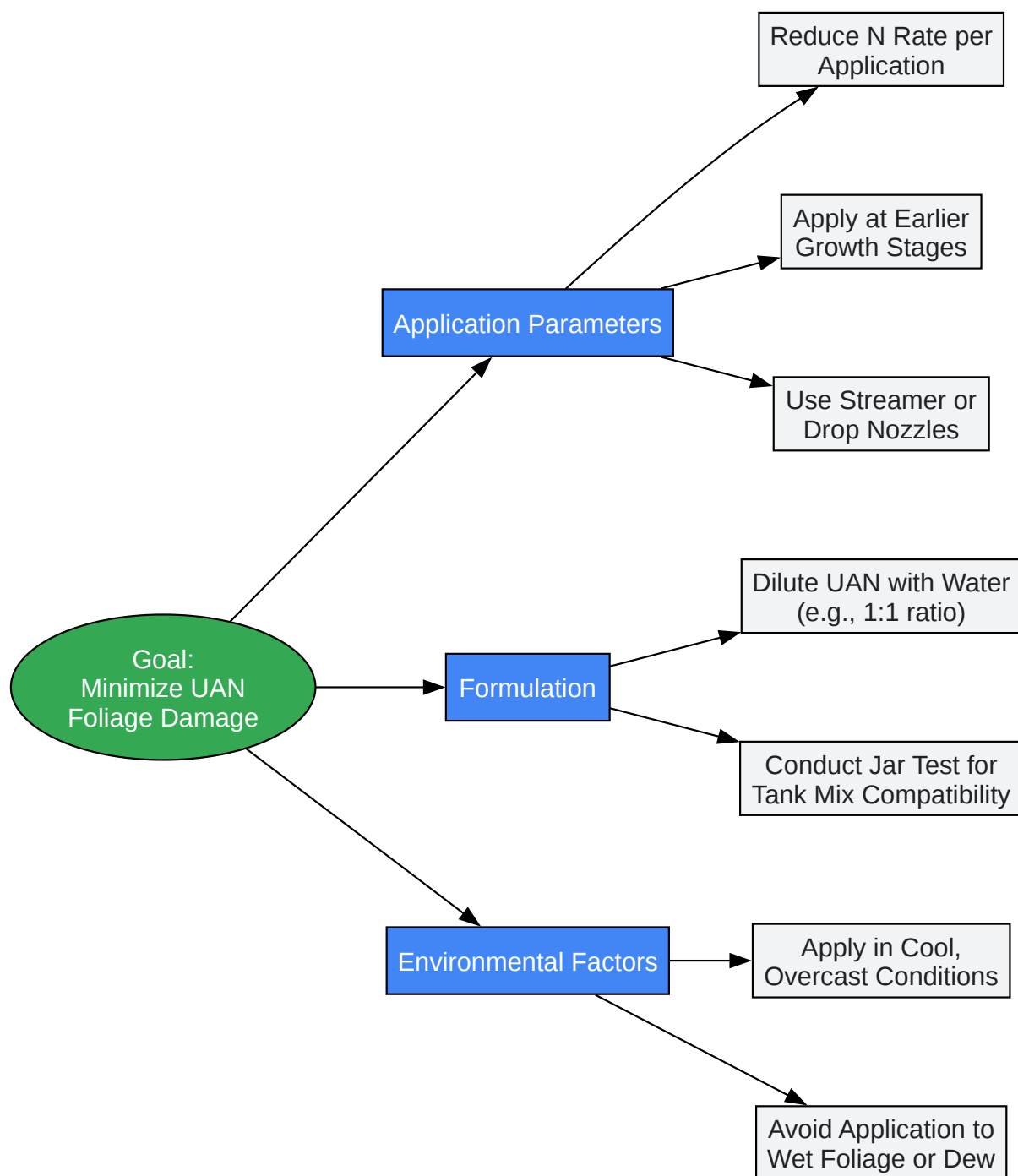
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Caption: Mechanism of UAN-induced leaf burn.



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Caption: Troubleshooting workflow for UAN foliage damage.



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Caption: Decision tree for mitigating UAN foliage damage.

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References

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